

Application Note: Analysis of Triflumizole using High-Performance Liquid Chromatography (HPLC)

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Compound of Interest

Compound Name: Triflumizole

Cat. No.: B033211

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Introduction

Triflumizole is a widely used imidazole fungicide effective against a variety of fungal diseases on crops. Monitoring its residue levels in agricultural products is crucial for ensuring food safety and regulatory compliance. This application note details a robust High-Performance Liquid Chromatography (HPLC) method with UV detection for the quantitative analysis of **Triflumizole**. The described protocol is suitable for researchers, scientists, and professionals in drug development and food safety testing.

Data Presentation

The performance of the HPLC method for **Triflumizole** analysis is summarized in the table below. The data demonstrates the method's suitability for accurate and precise quantification.

Parameter	Result
Linearity (R^2)	> 0.999
Concentration Range	0.2 - 4.0 mg/kg
Limit of Detection (LOD)	0.01 - 0.02 ppm
Limit of Quantitation (LOQ)	0.05 mg/kg ^[1]
Recovery	73 - 99% ^[2]
Precision (RSD)	< 6%

Experimental Protocols

This section provides a detailed methodology for the analysis of **Triflumizole** in agricultural samples.

1. Reagents and Materials

- **Triflumizole** analytical standard (purity $\geq 99\%$)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Dichloromethane (HPLC grade)
- Sodium carbonate
- Sodium bicarbonate
- Florisil (for column chromatography)
- Deionized water

2. Standard Solution Preparation

A reference standard solution can be prepared by dissolving 10 mg of **Triflumizole** in 100 mL of acetonitrile to achieve a concentration of 100 µg/mL.^[1] This stock solution can be further diluted with the mobile phase to prepare a series of calibration standards.

3. Sample Preparation

The sample preparation involves a multi-step extraction and cleanup process to isolate **Triflumizole** from the sample matrix.

- Extraction: Homogenize the agricultural sample. Extract a known amount of the homogenized sample with methanol.
- Re-extraction: Partition the methanol extract with dichloromethane to transfer **Triflumizole** into the organic phase.
- Cleanup: Pass the dichloromethane extract through a Florisil column to remove interfering substances.^[2]
- Final Preparation: Evaporate the purified extract to dryness and reconstitute the residue in the mobile phase for HPLC analysis.

4. HPLC Conditions

The analysis is performed on an HPLC system equipped with a UV detector.

Parameter	Setting
Instrument	High-Performance Liquid Chromatograph with UV Detector[1]
Column	Nucleosil 5 C18 (ODS, 5 µm particle size)[2]
Mobile Phase	Acetonitrile : 3 mM Carbonate Buffer (7:3, v/v), pH 9.0[2]
Flow Rate	1.0 mL/min
Injection Volume	20 µL
Detection Wavelength	238 nm[2]
Column Temperature	Ambient

Visualizations

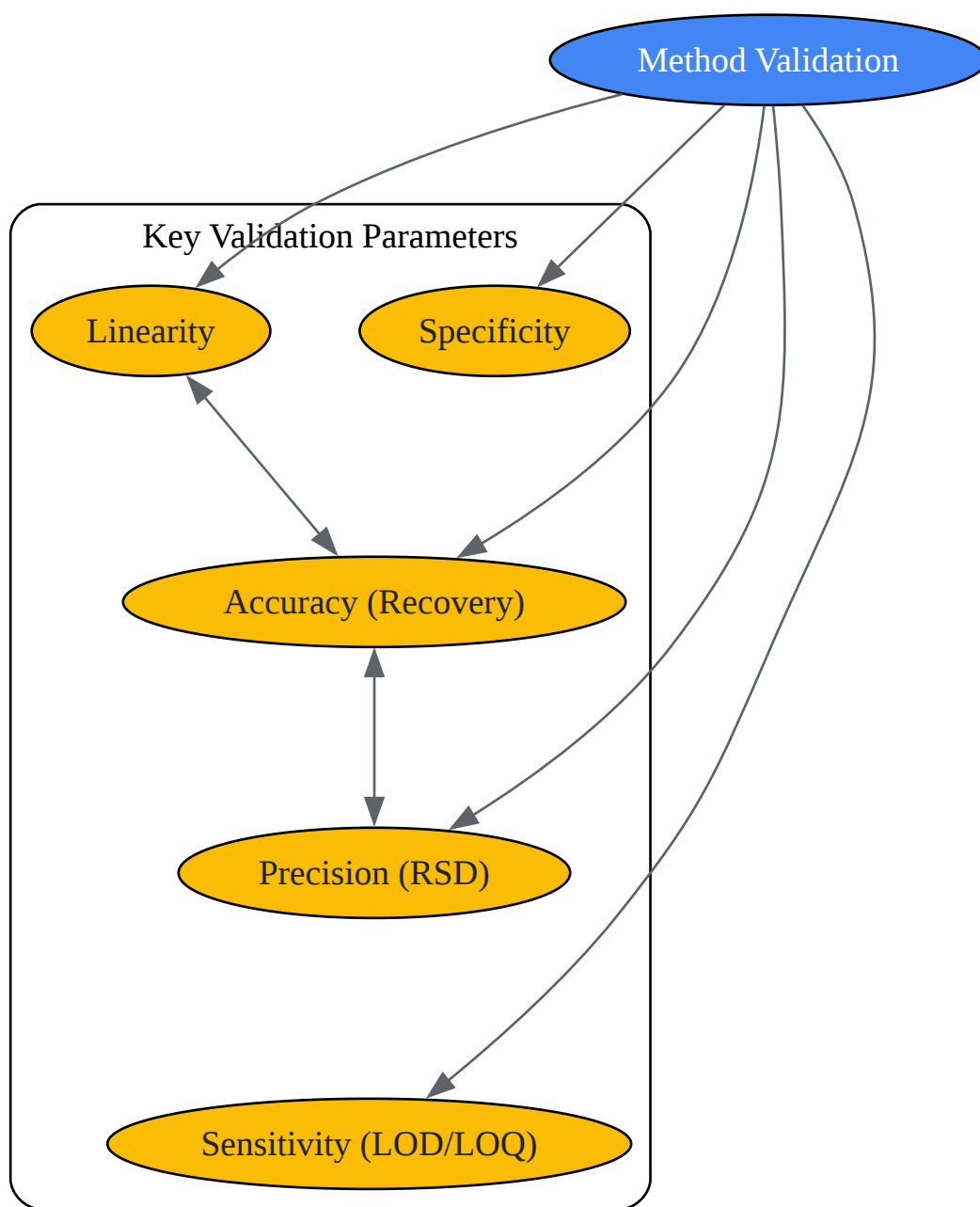
Experimental Workflow for Triflumizole Analysis



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Caption: Workflow of **Triflumizole** analysis from sample preparation to data reporting.

Logical Relationship of Method Validation Parameters



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Caption: Interrelationship of key parameters in HPLC method validation for **Triflumizole**.

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References

- 1. mhlw.go.jp [mhlw.go.jp]
- 2. Residue analysis of triflumizole and its metabolite in crops by high-performance liquid chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
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